Spectroscopic Analysis of 3-Penten-2-one: A Technical Guide

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Compound of Interest

Compound Name:	*3-Penten-2-one*
CAS No.:	*3102-33-8*
Cat. No.:	*B6273040*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **3-Penten-2-one** (CAS No: 625-33-2), a versatile organic compound. This document presents its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, complete with detailed experimental protocols and data interpretation. The information herein is intended to support research, development, and quality control activities involving this compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound. Both ^{1}H and ^{13}C NMR data are crucial for the structural elucidation of **3-Penten-2-one**.

^{1}H NMR Spectroscopic Data

Proton NMR (^{1}H NMR) spectroscopy provides information on the number of different types of protons, their chemical environment, and their proximity to other protons in the molecule. The

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^{1}H NMR spectrum of **3-Penten-2-one** is characterized by distinct signals corresponding to the different proton environments in the molecule.

Table 1: ^{1}H NMR Chemical Shift and Multiplicity Data for **3-Penten-2-one**

Protons (Position)	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-1 (CH_3-C=O)	2.28	Singlet	-
H-5 (CH_3-C=C)	1.91 - 1.93	Doublet	~6.9
H-3 (=CH-C=O)	6.10 - 6.14	Doublet of Quartets	~15.8, ~1.5
H-4 (=CH-CH_3)	6.84 - 7.12	Doublet of Quartets	~15.8, ~6.9

Note: Chemical shifts can vary slightly depending on the solvent and spectrometer frequency.

^{13}C NMR Spectroscopic Data

Carbon-13 NMR (^{13}C NMR) spectroscopy provides information about the carbon framework of a molecule. Each unique carbon atom in **3-Penten-2-one** gives rise to a distinct signal in the ^{13}C NMR spectrum.

Table 2: ^{13}C NMR Chemical Shift Data for **3-Penten-2-one**

Carbon (Position)	Chemical Shift (δ, ppm)
C-1 (CH_3-C=O)	27.2
C-2 (C=O)	198.3
C-3 (=CH-C=O)	132.5
C-4 (=CH-CH_3)	144.1
C-5 (CH_3-C=C)	18.2

Note: Chemical shifts can vary slightly depending on the solvent.

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Experimental Protocol for NMR Spectroscopy

The following is a typical protocol for acquiring ^{1}H and ^{13}C NMR spectra of **3-Penten-2-one**.

Sample Preparation:

- Weigh approximately 5-10 mg of **3-Penten-2-one** into a clean, dry vial.
- Add approximately 0.7 - 1.0 mL of a deuterated solvent, such as chloroform-d ($CDCl_3$) or dimethyl sulfoxide-d_6 (DMSO-d_6), to the vial.[1]
- Gently swirl the vial to ensure the sample is completely dissolved.
- Using a Pasteur pipette, transfer the solution into a standard 5 mm NMR tube.
- Cap the NMR tube securely.

Instrumental Analysis:

- The NMR spectra are typically acquired on a spectrometer operating at a frequency of 300 MHz or higher for ^{1}H and 75 MHz or higher for ^{13}C.
- The prepared NMR tube is inserted into the spectrometer's probe.
- The magnetic field is shimmed to achieve optimal homogeneity.
- For ^{1}H NMR, a standard pulse sequence is used to acquire the free induction decay (FID). Typically, 8 to 16 scans are sufficient.
- For ^{13}C NMR, a proton-decoupled pulse sequence is employed to simplify the spectrum and enhance signal-to-noise. A larger number of scans (e.g., 128 or more) may be required due to the lower natural abundance of the ^{13}C isotope.
- The acquired FIDs are then Fourier transformed to produce the respective NMR spectra.
- The spectra are phased, baseline corrected, and referenced to the residual solvent peak or an internal standard (e.g., tetramethylsilane, TMS).

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Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of **3-Penten-2-one** shows characteristic absorption bands corresponding to its carbonyl and carbon-carbon double bonds.

Table 3: Key IR Absorption Bands for **3-Penten-2-one**

Functional Group	Wavenumber (cm^{-1})	Intensity
C=O (Ketone)	~1675	Strong
C=C (Alkenyl)	~1635	Medium
C-H (sp^2 - Alkenyl)	~3040	Medium
C-H (sp^3 - Alkyl)	~2920, 2850	Medium

Experimental Protocol for IR Spectroscopy

For a liquid sample like **3-Penten-2-one**, the following "neat" sample preparation method is commonly used.[2][3]

Sample Preparation:

- Place a single drop of neat (undiluted) **3-Penten-2-one** onto the surface of a clean, dry salt plate (e.g., NaCl or KBr).[2][3]
- Carefully place a second salt plate on top of the first, creating a thin liquid film "sandwiched" between the two plates.

Instrumental Analysis:

- The prepared salt plates are mounted in the sample holder of an FTIR spectrometer.
- A background spectrum of the empty salt plates is first recorded.
- The sample is then placed in the beam path, and the sample spectrum is acquired.

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- The instrument software automatically subtracts the background spectrum from the sample spectrum to produce the final IR spectrum. The spectrum is typically recorded over the range of 4000 to 400 cm^{-1}.

Mass Spectrometry (MS)

Mass spectrometry (MS) is an analytical technique that ionizes chemical species and sorts the ions based on their mass-to-charge ratio. It provides information about the molecular weight and fragmentation pattern of a compound. Electron Ionization (EI) is a common method for the analysis of volatile organic compounds like **3-Penten-2-one**.

Table 4: Major Fragments in the Electron Ionization Mass Spectrum of **3-Penten-2-one**

m/z	Proposed Fragment	Relative Intensity
84	$[M]^+$ (Molecular Ion)	High
69	$[M - CH_3]^+$	High
43	$[CH_3CO]^+$	Base Peak
41	$[C_3H_5]^+$	Medium
39	$[C_3H_3]^+$	Medium

Experimental Protocol for Mass Spectrometry (Electron Ionization)

The following outlines a general procedure for obtaining an EI mass spectrum of **3-Penten-2-one**, often coupled with Gas Chromatography (GC) for sample introduction.

Sample Introduction (via GC):

- A dilute solution of **3-Penten-2-one** in a volatile solvent (e.g., dichloromethane or hexane) is prepared.
- A small volume (typically 1 µL) of the solution is injected into the gas chromatograph.

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- The sample is vaporized in the heated injection port and carried by an inert carrier gas (e.g., helium) through the GC column, which separates it from any impurities.

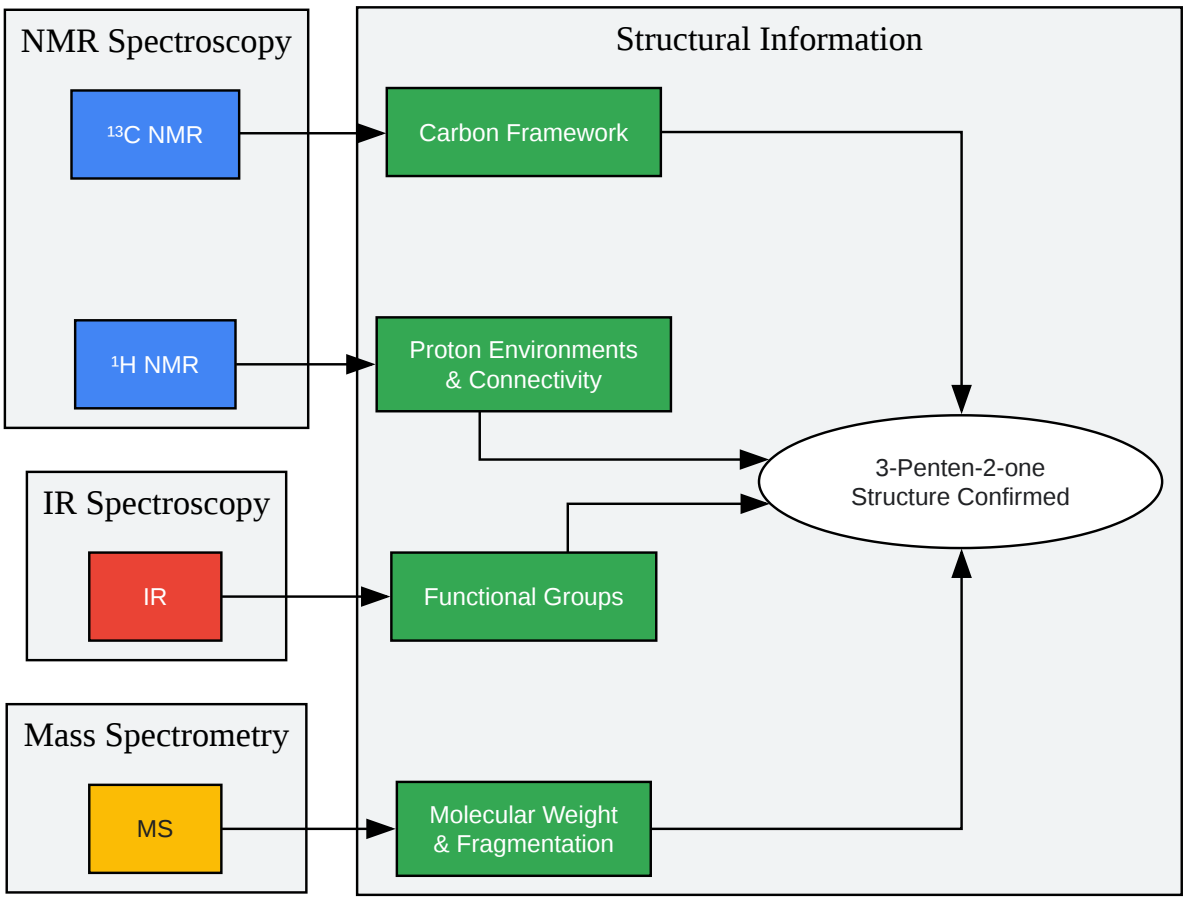
Ionization and Analysis:

- The eluted **3-Penten-2-one** from the GC column enters the ion source of the mass spectrometer, which is under high vacuum.
- In the ion source, the gaseous molecules are bombarded with a beam of high-energy electrons (typically 70 eV). This causes the molecules to ionize, forming a molecular ion ($[M]^+$), and to fragment in a characteristic pattern.
- The positively charged ions are then accelerated by an electric field into the mass analyzer.
- The mass analyzer separates the ions based on their mass-to-charge (m/z) ratio.
- A detector records the abundance of each ion, generating the mass spectrum.

Interrelation of Spectroscopic Data

The various spectroscopic techniques provide complementary information that, when combined, allows for the unambiguous identification and structural confirmation of **3-Penten-2-one**. The following diagram illustrates the logical flow of information obtained from each method.

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Caption: Workflow of Spectroscopic Data Integration.

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